

# Navigating the Safety Profile of trans-3-Octene: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *trans-3-Octene*

CAS No.: 592-98-3

Cat. No.: B1194795

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## Chemical and Physical Identity: Understanding the Foundation

**trans-3-Octene** is an unsaturated hydrocarbon with the molecular formula C<sub>8</sub>H<sub>16</sub>.<sup>[1][2]</sup> Its structure, featuring a double bond in the trans configuration between the third and fourth carbon atoms, dictates its physical properties and reactivity. A clear colorless liquid, its low flash point and vapor pressure are critical determinants of its primary hazard profile.<sup>[3][4]</sup>

Understanding these fundamental properties is the first step in a robust safety assessment. The density, being less than water, and its insolubility in water have implications for spill control and environmental fate.<sup>[2][5]</sup> The vapor pressure indicates a significant inhalation hazard in poorly ventilated areas.<sup>[4]</sup>

Property	Value	Source
Molecular Formula	C8H16	[1][2]
Molecular Weight	112.21 g/mol	[1][3]
Appearance	Clear colorless liquid	[4]
Boiling Point	121-122 °C	[2][3]
Melting Point	-110 °C	[2][6]
Flash Point	14 °C (57.2 °F) - closed cup	
Density	0.716 g/mL at 25 °C	[2][3]
Vapor Pressure	33 mm Hg at 37.7 °C	[2][4]
Refractive Index	n <sub>20</sub> /D 1.413	[2][3]

## Hazard Identification and GHS Classification: A Dual Threat

**trans-3-Octene** is classified under the Globally Harmonized System (GHS) as a substance with two primary, significant hazards: high flammability and aspiration toxicity.[1] This dual-threat nature necessitates stringent handling protocols.

- **Flammable Liquid, Category 2 (H225):** This classification indicates a highly flammable liquid and vapor with a flash point below 23°C and an initial boiling point above 35°C.[1][7] The low flash point means that even at room temperature, it can form an ignitable mixture with air. Vapors are heavier than air and can travel a considerable distance to an ignition source and flash back.[8]
- **Aspiration Hazard, Category 1 (H304):** This is a critical toxicological endpoint. If swallowed, the low viscosity of **trans-3-octene** allows it to be easily drawn into the lungs (aspiration), which can cause severe lung damage, chemical pneumonitis, and may be fatal.[1][4] This hazard dictates that vomiting should never be induced after ingestion.[7]

The GHS pictograms associated with **trans-3-octene** are the flame symbol, indicating a flammability hazard, and the health hazard symbol, for the aspiration toxicity.[1][3] The signal

word is "Danger."<sup>[1]</sup>

## Exposure Controls and Personal Protective Equipment (PPE): A System of Prevention

Given the identified hazards, a multi-layered approach to exposure control is mandatory. This begins with engineering controls and is supplemented by appropriate personal protective equipment.

### Engineering Controls

The primary line of defense is to minimize the concentration of airborne vapors. This is achieved through:

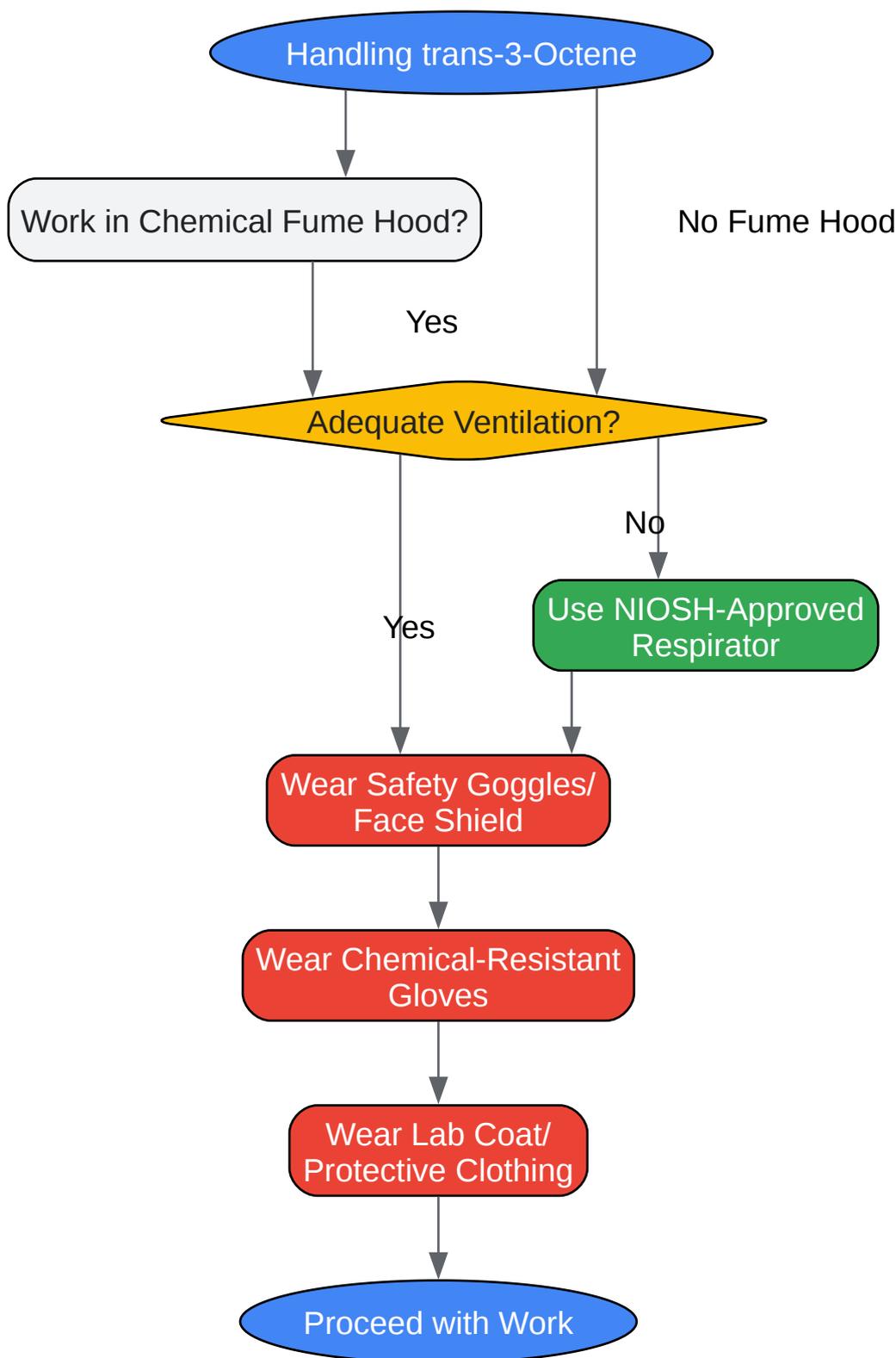
- **Ventilation:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[8]</sup><sup>[9]</sup> Explosion-proof ventilation systems are required where large quantities are handled.<sup>[8]</sup>
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can serve as an ignition source, all containers and transfer equipment must be properly grounded and bonded.<sup>[8]</sup>
- **Ignition Source Control:** All potential ignition sources, such as open flames, sparks, and hot surfaces, must be strictly excluded from the handling area.<sup>[8]</sup> Use only non-sparking tools.<sup>[8]</sup>

### Personal Protective Equipment (PPE)

When engineering controls cannot eliminate the risk of exposure, PPE is essential.

- **Eye and Face Protection:** Chemical safety goggles or a face shield are required to protect against splashes.<sup>[8]</sup>
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin contact.<sup>[8]</sup> Flame-retardant and antistatic protective clothing should be considered for larger-scale operations.

- Respiratory Protection: If ventilation is inadequate or if there is a risk of exceeding exposure limits, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.[8]



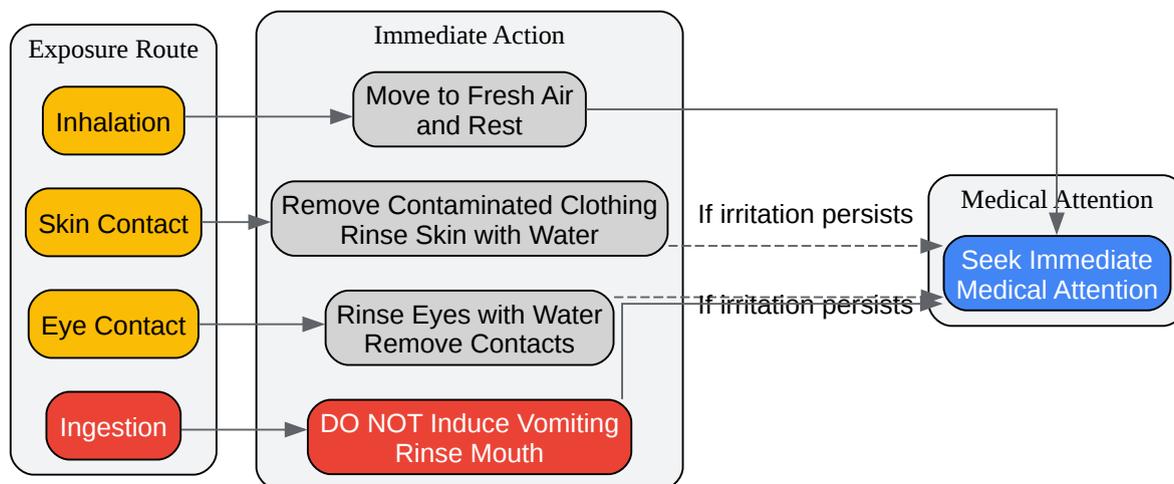
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Caption: Personal Protective Equipment (PPE) decision workflow for handling **trans-3-Octene**.

## First-Aid Measures: Rapid and Correct Response

In the event of an exposure, immediate and appropriate first-aid is crucial. The following protocols are based on the primary hazards of the substance.

- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[10] If breathing is difficult, trained personnel should administer oxygen. Seek immediate medical attention.[11]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11] Seek medical attention if irritation persists.
- Ingestion: Do NOT induce vomiting.[7] This is the most critical instruction due to the high risk of aspiration.[1][4] If the person is conscious, rinse their mouth with water. Call a poison control center or doctor immediately.



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Caption: First-aid response workflow for **trans-3-Octene** exposure.

## Handling, Storage, and Disposal: Lifecycle Management

### Handling

- Handle in a well-ventilated area and under an inert atmosphere if necessary.
- Use spark-proof tools and take precautionary measures against static discharges.[8]
- Avoid contact with skin, eyes, and clothing.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Containers, even those that have been emptied, may contain explosive vapors.[12]

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.

- Keep in a flammable liquids storage area.[13]
- Protect from light.[8][9]
- Store locked up.
- Incompatible materials include strong oxidizing agents, acids, and bases.[12][14]

## Disposal

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[15]
- This material and its container must be disposed of as hazardous waste.[12] Do not allow it to enter the environment.[8][14]

## Stability and Reactivity

**trans-3-Octene** is generally stable under recommended storage conditions. However, it is a reactive compound under certain conditions:

- Reactivity: Vapors may form explosive mixtures with air.[8]
- Conditions to Avoid: Heat, flames, sparks, and static discharge.[8]
- Incompatible Materials: Strong oxidizing agents can cause a vigorous reaction.[12][14]
- Hazardous Decomposition Products: Combustion will produce carbon monoxide and carbon dioxide.[14]

## Toxicological and Ecological Information

- Toxicology: The primary toxicological concern is the aspiration hazard.[1][4] It may also cause skin and eye irritation.[4] No significant data on chronic toxicity, carcinogenicity, or mutagenicity has been identified in the reviewed literature.[12][13]
- Ecology: While specific data for **trans-3-octene** is limited, related C8 alkenes are very toxic to aquatic life with long-lasting effects.[10][12] It should not be released into the environment.

[8] Its low water solubility and volatility suggest it will likely be mobile in the environment.[9]  
[14]

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Address: 3281 E Guasti Rd

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